

# Safe Disposal of N-Ethyl-N-(2-hydroxyethyl)nitrosamine: A Procedural Guide

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## Compound of Interest

Compound Name: *N-Ethyl-N-(2-hydroxyethyl)nitrosamine*

Cat. No.: *B110614*

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The proper handling and disposal of **N-Ethyl-N-(2-hydroxyethyl)nitrosamine** are critical for ensuring laboratory safety and environmental protection. This compound is a suspected carcinogen and mutagen, necessitating strict adherence to established protocols. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to manage this chemical waste responsibly.

## Immediate Safety and Handling Precautions

Before handling **N-Ethyl-N-(2-hydroxyethyl)nitrosamine**, it is imperative to obtain special instructions and understand all safety precautions. Always handle this substance within a certified chemical fume hood.

## Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-impermeable gloves.
- **Protective Clothing:** A lab coat or other protective clothing is mandatory.
- **Eye/Face Protection:** Use safety glasses with side shields or goggles.
- **Respiratory Protection:** If there is a risk of inhalation, use a NIOSH/MSHA-approved respirator.

## Regulatory Compliance

The disposal of **N-Ethyl-N-(2-hydroxyethyl)nitrosamine** is governed by hazardous waste regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States. Generators of this waste are legally responsible for ensuring it is managed and disposed of in accordance with all applicable local, state, and federal laws. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

## Step-by-Step Disposal Protocol

1. Waste Classification: **N-Ethyl-N-(2-hydroxyethyl)nitrosamine** and any materials contaminated with it (e.g., pipette tips, gloves, empty containers) must be classified as hazardous chemical waste due to its carcinogenicity and potential genetic toxicity.

2. Waste Segregation and Collection:

- Collect all waste streams containing **N-Ethyl-N-(2-hydroxyethyl)nitrosamine** separately from other chemical and general laboratory waste.
- Use a dedicated, leak-proof, and chemically compatible waste container.
- Do not mix this waste with other types of hazardous materials unless specifically instructed to do so by your EHS department.

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste."
- Identify the contents as "**N-Ethyl-N-(2-hydroxyethyl)nitrosamine** Waste."
- Include the approximate concentration and quantity of the chemical.
- Add the appropriate hazard pictograms (e.g., Health Hazard).
- Note the accumulation start date on the label.

4. Storage:

- Store the sealed waste container in a designated, secure satellite accumulation area.
- The storage area should be cool, dry, and well-ventilated, away from heat or ignition sources. The pure substance is typically stored at refrigerator temperatures (4 °C).
- Ensure secondary containment is in place to prevent spills.

#### 5. Final Disposal:

- Disposal must be conducted through an approved and licensed hazardous waste disposal facility.
- Contact your institution's EHS office to arrange for the pickup and transport of the waste. Do not attempt to dispose of this chemical down the drain or in regular trash.

#### 6. Decontamination:

- All non-disposable equipment and surfaces that come into contact with **N-Ethyl-N-(2-hydroxyethyl)nitrosamine** must be thoroughly decontaminated.
- Consult your EHS department for an approved decontamination procedure and appropriate cleaning agents.

## Chemical and Safety Data

The following table summarizes key quantitative data for **N-Ethyl-N-(2-hydroxyethyl)nitrosamine**.

Property	Value	Source(s)
CAS Number	13147-25-6	
Molecular Formula	C4H10N2O2	
Molecular Weight	118.14 g/mol	
Physical State	Liquid	
Appearance	Pale Yellow to Amber liquid	
Boiling Point	103 °C / 3 mmHg	
Specific Gravity	~1.10 - 1.22	
Storage Temperature	Refrigerator (4 °C)	
Hazard Codes	H341 (Suspected of causing genetic defects), H350 (May cause cancer)	
Disposal Code	P501 (Dispose of contents/container to an approved waste disposal plant)	

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **N-Ethyl-N-(2-hydroxyethyl)nitrosamine**.

Caption: Disposal workflow for **N-Ethyl-N-(2-hydroxyethyl)nitrosamine** waste.

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